Application Notes and Protocols for the Analytical Characterization of Roseorubicin A

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Compound of Interest		
Compound Name:	Roseorubicin A	
Cat. No.:	B15400591	Get Quote

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the key analytical methodologies for the characterization of **Roseorubicin A**, an anthracycline antibiotic. The following sections detail the experimental protocols for chromatographic and spectroscopic techniques, present quantitative data in a structured format, and include visual workflows to guide researchers.

Physicochemical Properties

A thorough understanding of the physicochemical properties of **Roseorubicin A** is fundamental for its development as a therapeutic agent. These properties influence its solubility, stability, absorption, and distribution.

Property	Typical Value Range for Anthracyclines	Significance in Drug Development
Molecular Weight (g/mol)	500 - 600	Influences diffusion, membrane permeability, and overall pharmacokinetics.
pKa	7.0 - 9.0	Affects solubility and ionization state at physiological pH, impacting absorption and distribution.
LogP	0.5 - 2.0	Indicates lipophilicity, which influences membrane permeability and protein binding.
Aqueous Solubility	Variable	Crucial for formulation development and bioavailability.
Melting Point (°C)	180 - 250	Important for solid-state characterization and formulation processing.

Chromatographic Analysis: High-Performance Liquid Chromatography (HPLC)

High-Performance Liquid Chromatography (HPLC) is a cornerstone technique for the separation, quantification, and purity assessment of **Roseorubicin A**. A stability-indicating HPLC method is essential for monitoring the drug's integrity under various stress conditions.

Experimental Protocol: Reversed-Phase HPLC

This protocol outlines a general reversed-phase HPLC method suitable for the analysis of **Roseorubicin A**. Optimization of specific parameters is recommended for achieving the best separation and sensitivity.

Instrumentation:

- HPLC system with a quaternary pump, autosampler, column oven, and a photodiode array (PDA) or UV-Vis detector.

Materials:

- **Roseorubicin A** reference standard

- HPLC-grade acetonitrile

- HPLC-grade methanol

- Purified water (18.2 MΩ·cm)

- Formic acid or phosphoric acid (for mobile phase pH adjustment)

- C18 analytical column (e.g., 4.6 x 150 mm, 5 μm particle size)

Procedure:

- Mobile Phase Preparation:

  - Mobile Phase A: 0.1% Formic acid in water.

  - Mobile Phase B: 0.1% Formic acid in acetonitrile.

  - Filter and degas both mobile phases prior to use.

- Chromatographic Conditions:

  - Column: C18 (4.6 x 150 mm, 5 μm)

  - Flow Rate: 1.0 mL/min

  - Column Temperature: 30 °C

  - Detection Wavelength: 254 nm and 480 nm

  - Injection Volume: 10 μL

- Gradient Elution:

  - 0-2 min: 95% A, 5% B

  - 2-15 min: Linear gradient to 40% A, 60%

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